

In-Depth Technical Guide to the Formation Enthalpy of Lithium Bromide Trihydrate

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Compound of Interest

Compound Name: *Lithium bromide trihydrate*

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This technical guide provides a comprehensive overview of the determination of the standard enthalpy of formation of **lithium bromide trihydrate** ($\text{LiBr}\cdot3\text{H}_2\text{O}$). The document details the necessary thermochemical data, outlines the experimental protocols for obtaining such data, and illustrates the logical relationships through a thermochemical cycle. All quantitative data is presented in structured tables for clarity and comparative analysis.

Thermochemical Data

The determination of the standard enthalpy of formation of **lithium bromide trihydrate** (ΔH_f° [$\text{LiBr}\cdot3\text{H}_2\text{O}(\text{s})$]) is achieved through the application of Hess's Law, utilizing a thermochemical cycle that combines the standard enthalpy of formation of the anhydrous salt and liquid water with the molar enthalpies of solution.

Standard Enthalpies of Formation

The foundational thermodynamic quantities required are the standard enthalpies of formation of anhydrous lithium bromide and liquid water.

Compound	Formula	State	Standard Enthalpy of Formation (ΔH_f°) (kJ/mol)
Lithium Bromide	LiBr	solid	-351.2
Water	H ₂ O	liquid	-285.83[1]

Table 1: Standard Enthalpies of Formation at 298.15 K.

Molar Enthalpies of Solution

The molar enthalpy of solution (ΔH_{soln}°) is the enthalpy change when one mole of a substance dissolves in a large excess of a solvent at constant pressure. Experimental values for anhydrous lithium bromide and its lower hydrates are crucial for this analysis.

Compound	Formula	State	Molar Enthalpy of Solution (ΔH_{soln}°) (kJ/mol)
Lithium Bromide	LiBr	solid	-48.83
Lithium Bromide Monohydrate	LiBr·H ₂ O	solid	-23.26
Lithium Bromide Dihydrate	LiBr·2H ₂ O	solid	-9.41
Lithium Bromide Trihydrate	LiBr·3H ₂ O	solid	4.44 (Estimated)

Table 2: Molar Enthalpies of Solution at 298.15 K.

Note on the Enthalpy of Solution of LiBr·3H₂O: An experimental value for the molar enthalpy of solution of **lithium bromide trihydrate** is not readily available in the literature. The value presented in Table 2 is an estimation based on the linear trend observed in the molar enthalpies of solution of the anhydrous salt and its monohydrate and dihydrate forms. The enthalpy of solution increases by approximately 25.57 kJ/mol for the first water of hydration and 13.85 kJ/mol for the second. Assuming a continued, albeit decreasing, endothermic shift with further hydration, the estimated value is derived for the purpose of this guide. For precise research, experimental determination of this value is highly recommended.

Experimental Protocols: Determination of Molar Enthalpy of Solution

The molar enthalpy of solution is determined experimentally using calorimetry. The following protocol outlines the key steps for such a measurement.

Objective: To measure the heat change upon dissolution of a known mass of a salt (e.g., LiBr·3H₂O) in a known mass of water to calculate the molar enthalpy of solution.

Apparatus:

- A precision calorimeter (e.g., an isoperibol or adiabatic calorimeter)
- Calibrated digital thermometer (resolution of at least 0.01 °C)
- Magnetic stirrer and stir bar
- Analytical balance (readability to ± 0.0001 g)
- Volumetric glassware
- Data acquisition system

Procedure:

- **Calorimeter Calibration:** The heat capacity of the calorimeter (C_{cal}) must be determined. This is typically done by a chemical calibration using a reaction with a well-known enthalpy

change, such as the dissolution of potassium chloride (KCl) in water, or by electrical calibration.

- Sample Preparation:

- A precise mass of the hydrated salt (msalt) is weighed using an analytical balance.
 - A known mass of deionized water (mwater) is placed into the calorimeter vessel.

- Measurement:

- The calorimeter is assembled, and the initial temperature of the water (Tinitial) is recorded once thermal equilibrium is reached.
 - The weighed salt is added to the water, and the dissolution process is initiated with continuous stirring.
 - The temperature of the solution is recorded at regular intervals until a stable final temperature (Tfinal) is achieved. For exothermic processes, this will be the maximum temperature reached; for endothermic processes, it will be the minimum.

- Data Analysis:

- The temperature change ($\Delta T = T_{final} - T_{initial}$) is determined.
 - The heat absorbed or released by the solution (qsoln) is calculated using the formula:
 $qsoln = (m_{water} * c_{water} + C_{cal}) * \Delta T$ where c_{water} is the specific heat capacity of water (4.184 J/g·°C).
 - The enthalpy of solution (ΔH_{soln}) per mole of salt is then calculated: $\Delta H_{soln} = -qsoln / n_{salt}$ where n_{salt} is the number of moles of the dissolved salt.

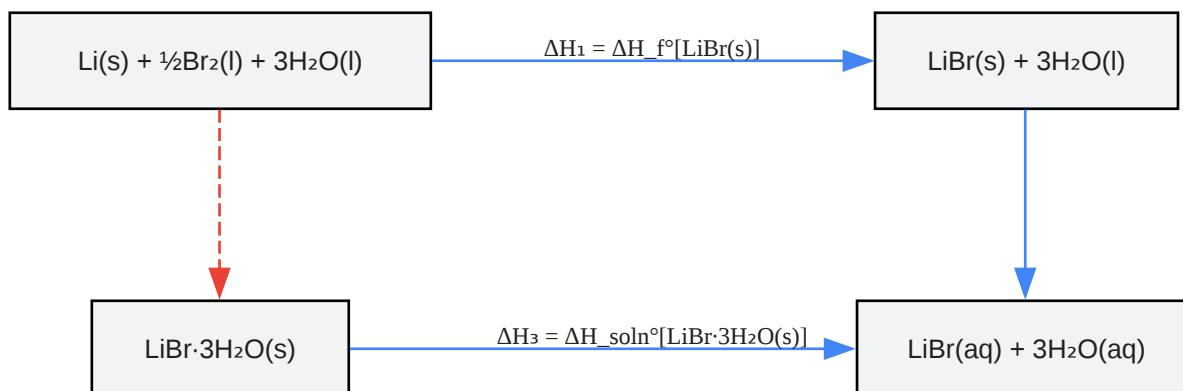
Sources of Error:

- Heat loss to the surroundings.
- Incomplete dissolution of the salt.

- Hygroscopic nature of the salts leading to inaccuracies in weighing.
- Assumption that the specific heat capacity of the solution is the same as that of pure water.

Thermochemical Cycle and Calculation

The standard enthalpy of formation of **lithium bromide trihydrate** can be calculated using the following thermochemical cycle, based on Hess's Law.



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References

- 1. Full text of "Proceedings of the Workshop on Techniques for Measurement of Thermodynamic Properties, August 21-23, 1979, Albany Research Center, Albany, Oreg." [archive.org]
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